

"using N,N'-Dimethoxy-N,N'-dimethyloxamide for amide bond formation"

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Compound of Interest

Compound Name: *N,N'*-Dimethoxy-*N,N'*-dimethyloxamide

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Application Notes and Protocols for Amide Bond Formation

For Researchers, Scientists, and Drug Development Professionals

A Note on N,N'-Dimethoxy-N,N'-dimethyloxamide

Initial searches for the application of **N,N'-Dimethoxy-N,N'-dimethyloxamide** (CAS 106675-70-1) in amide bond formation did not yield any specific protocols or established use cases in the scientific literature.[1] While the structure contains amide-like functionalities, its role as a coupling reagent for the synthesis of amides from carboxylic acids and amines is not documented in the provided search results.

Therefore, this document will focus on well-established and commonly employed reagents and protocols for amide bond formation, providing a valuable resource for researchers in organic synthesis and drug development.

Introduction to Amide Bond Formation

The formation of an amide bond is a cornerstone of organic and medicinal chemistry, fundamental to the synthesis of peptides, proteins, and a vast array of pharmaceuticals and biologically active molecules. The direct reaction of a carboxylic acid and an amine is generally unfavorable and requires activation of the carboxylic acid. This is typically achieved using a

variety of coupling reagents that convert the hydroxyl group of the carboxylic acid into a better leaving group, facilitating nucleophilic attack by the amine.

Commonly Used Coupling Reagents for Amide Bond Formation

Several classes of reagents are routinely used to facilitate amide bond formation. The choice of reagent often depends on the specific substrates, desired reaction conditions, and the need to minimize side reactions such as racemization.

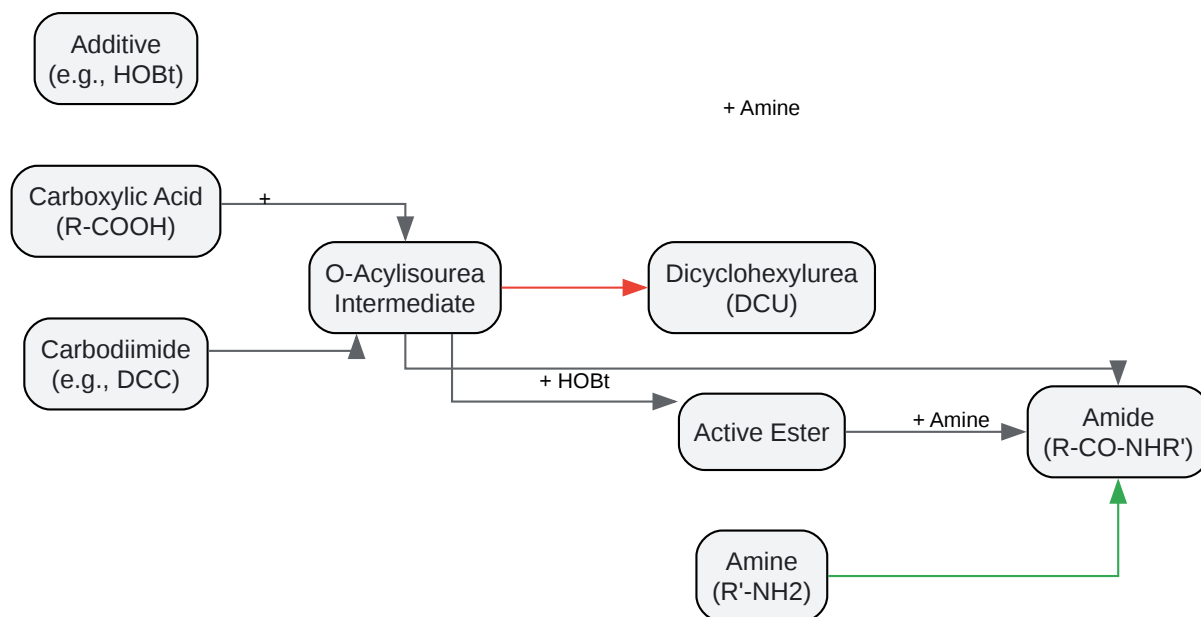
Carbodiimides

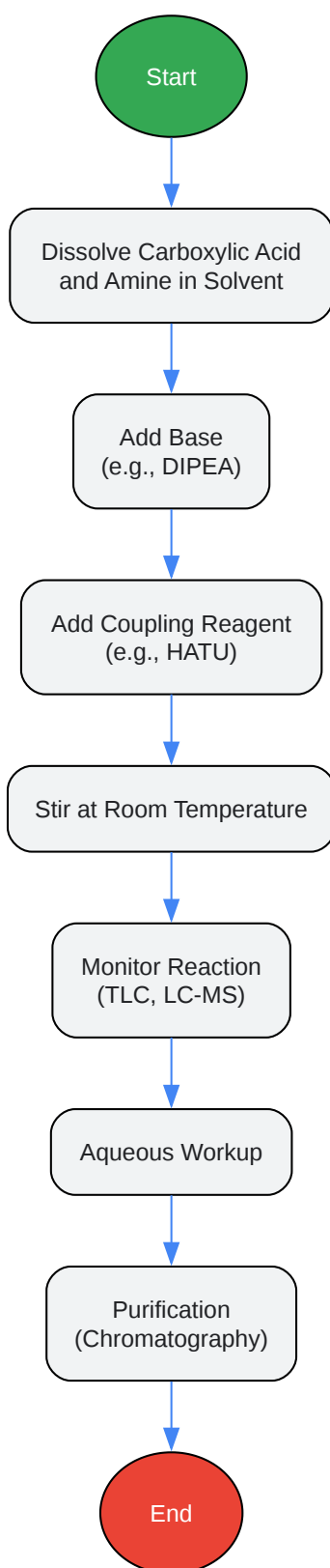
Carbodiimides are widely used reagents for the formation of amides, esters, and anhydrides.

- Dicyclohexylcarbodiimide (DCC) and Diisopropylcarbodiimide (DIC) are common examples. [2] They react with carboxylic acids to form a highly reactive O-acylisourea intermediate.
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC or EDAC) is a water-soluble carbodiimide, which is advantageous for purification as the urea byproduct can be removed by aqueous extraction.[2]

Mechanism of Carbodiimide-Mediated Amide Formation:

The general mechanism involves the activation of the carboxylic acid by the carbodiimide, followed by nucleophilic attack of the amine. To minimize the risk of racemization, especially in peptide synthesis, an additive such as 1-hydroxybenzotriazole (HOBt) or 7-aza-1-hydroxybenzotriazole (HOAt) is often included.[2] These additives react with the O-acylisourea intermediate to form an active ester, which is less prone to racemization and readily reacts with the amine.





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